

Application of Yellow 2G in Textile Dyeing: A Detailed Guide for Researchers

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Compound of Interest

Compound Name: Yellow 2G

Cat. No.: B1196959

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Introduction

Yellow 2G, also known by its Colour Index name Acid Yellow 17 (C.I. 18965), is a synthetic monoazo dye.[1] As an acid dye, it is primarily utilized for dyeing protein fibers such as wool and silk, as well as synthetic polyamides like nylon.[2][3] Its popularity in the textile industry stems from its vibrant color, good leveling properties, and satisfactory fastness.[1][4] This document provides detailed application notes and experimental protocols for researchers and scientists working with **Yellow 2G** in textile dyeing studies.

Acid dyes are so named because they are applied in an acidic dye bath.[2][5] The acidic conditions protonate the amino groups in protein and polyamide fibers, creating cationic sites (-NH_3^+).[3][6] The anionic dye molecules then form strong ionic bonds with these sites, resulting in effective dyeing.[3][6]

Data Presentation

Table 1: General Dyeing Parameters for Yellow 2G (Acid Yellow 17) on Various Textiles

Parameter	Wool	Silk	Nylon
Dye Concentration (% owf)	1.0 - 4.0	0.5 - 3.0	1.0 - 3.0
Liquor Ratio (M:L)	1:20 - 1:40	1:30 - 1:50	1:20 - 1:40
Dyeing Temperature	90 - 100°C (Boil)	85 - 95°C	90 - 100°C (Boil)
Dyeing Time	45 - 60 minutes	45 - 60 minutes	30 - 60 minutes
pH of Dye Bath	4.5 - 5.5	4.5 - 5.5	4.5 - 5.5
Acid Source	Acetic Acid or Formic Acid	Acetic Acid	Acetic Acid or Formic Acid
Auxiliaries	Glauber's Salt (5-10 g/L), Leveling Agent (0.5-1 g/L)	Glauber's Salt (5-10 g/L), Leveling Agent (0.5-1 g/L)	Leveling Agent (1 g/L)

Note: % owf stands for "on the weight of fabric." These are general parameters and may require optimization based on the specific material, desired shade, and equipment.

Table 2: Typical Color Fastness Properties of Textiles Dyed with Acid Dyes

Fastness Property	Wool	Silk	Nylon
Light Fastness (ISO 105-B02)	4-5 (Good)	4 (Fair to Good)	4-5 (Good)
Wash Fastness (ISO 105-C06)	3-4 (Moderate to Good)	3 (Moderate)	3-4 (Moderate to Good)
Rubbing Fastness (Dry) (ISO 105-X12)	4-5 (Good to Excellent)	4 (Good)	4-5 (Good to Excellent)
Rubbing Fastness (Wet) (ISO 105-X12)	3 (Moderate)	2-3 (Fair to Moderate)	3 (Moderate)
Perspiration Fastness (Acidic & Alkaline) (ISO 105-E04)	4 (Good)	3-4 (Moderate to Good)	4 (Good)

Note: The fastness grades are on a scale of 1 to 5, where 5 represents the best fastness. These are typical values for acid dyes and may vary for **Yellow 2G** depending on the dyeing process and substrate.[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)

Experimental Protocols

Protocol 1: Dyeing of Wool with Yellow 2G

1. Pre-treatment (Scouring):

- Wash the wool fabric with a solution of 0.5 g/L non-ionic detergent at 40-50°C for 20-30 minutes to remove any impurities.
- Rinse thoroughly with warm water and then cold water.

2. Dye Bath Preparation:

- Calculate the required amount of **Yellow 2G** dye powder based on the desired shade (e.g., 2% on the weight of fabric).
- Make a paste of the dye powder with a small amount of cold water.

- Add boiling water to the paste to dissolve the dye completely.
- Fill the dyeing vessel with water according to the desired liquor ratio (e.g., 1:30).
- Add the dissolved dye solution to the dye bath.
- Add Glauber's salt (e.g., 10 g/L) to aid in dye exhaustion.
- Add a leveling agent (e.g., 1 g/L) to ensure even dyeing.[\[11\]](#)[\[12\]](#)[\[13\]](#)
- Adjust the pH of the dye bath to 4.5-5.5 using acetic acid.[\[2\]](#)

3. Dyeing Process:

- Introduce the wet, scoured wool fabric into the dye bath at 40°C.
- Gradually raise the temperature to boiling (98-100°C) over 30-45 minutes.[\[14\]](#)
- Continue dyeing at the boil for 45-60 minutes, with occasional stirring to ensure levelness.
[\[14\]](#)
- After dyeing, allow the dye bath to cool down slowly to about 70°C.

4. Post-treatment:

- Remove the dyed fabric from the dye bath and rinse with warm water, followed by a cold water rinse until the water runs clear.
- Squeeze out the excess water and dry the fabric in the air, away from direct sunlight.

Protocol 2: Dyeing of Silk with Yellow 2G

1. Pre-treatment (Degumming):

- Treat the raw silk fabric in a solution containing 2 g/L of non-ionic soap at 90-95°C for 1-2 hours to remove the sericin gum.
- Rinse the fabric thoroughly with hot water, followed by cold water.

2. Dye Bath Preparation:

- Prepare the dye solution as described in Protocol 1, Step 2.
- Adjust the liquor ratio to 1:40.
- Add Glauber's salt (5 g/L) and a leveling agent (0.5 g/L).
- Adjust the pH to 5.0 with acetic acid.[\[5\]](#)

3. Dyeing Process:

- Immerse the wet, degummed silk fabric into the dye bath at room temperature.
- Gradually increase the temperature to 85-90°C over 30 minutes.
- Maintain this temperature for 45-60 minutes, stirring gently and periodically.[\[15\]](#)
- Allow the dye bath to cool gradually.

4. Post-treatment:

- Rinse the dyed silk with warm and then cold water until the rinse water is clear.
- Gently squeeze out the excess water and air-dry.

Protocol 3: Dyeing of Nylon with Yellow 2G

1. Pre-treatment (Scouring):

- Scour the nylon fabric with a solution of 1 g/L non-ionic detergent and 1 g/L soda ash at 60-70°C for 30 minutes.
- Rinse thoroughly with warm and cold water.

2. Dye Bath Preparation:

- Prepare the dye solution as described in Protocol 1, Step 2.

- Set the liquor ratio to 1:30.
- Add a suitable leveling agent (1 g/L).[\[11\]](#)[\[13\]](#)
- Adjust the pH to 4.5-5.5 with acetic acid.[\[2\]](#)

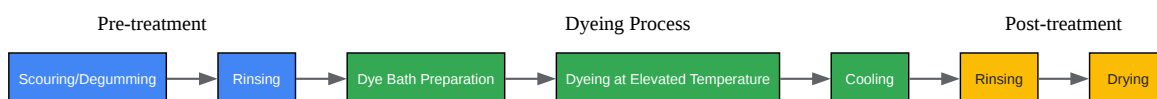
3. Dyeing Process:

- Enter the wet, scoured nylon fabric into the dye bath at 40°C.
- Raise the temperature to the boil (100°C) over 30-45 minutes.
- Continue dyeing at this temperature for 30-60 minutes.[\[2\]](#)
- Cool the dye bath to 70°C before removing the fabric.

4. Post-treatment:

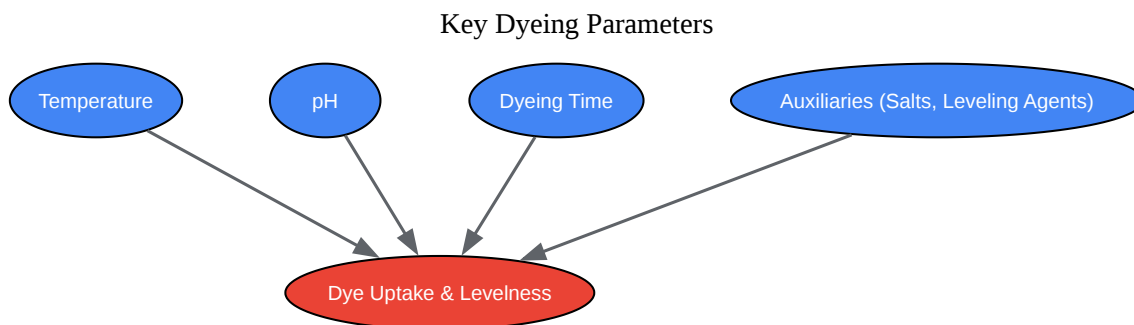
- Rinse the dyed nylon fabric with warm and cold water.
- Dry the fabric at a moderate temperature.

Visualizations



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Fig. 1: General workflow for textile dyeing with acid dyes.



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Fig. 2: Relationship of key parameters influencing dye uptake.

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